

Core Profile of Piperazinomycin

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Compound Focus: Piperazinomycin

CAS No.: 83858-82-6

Cat. No.: S588498

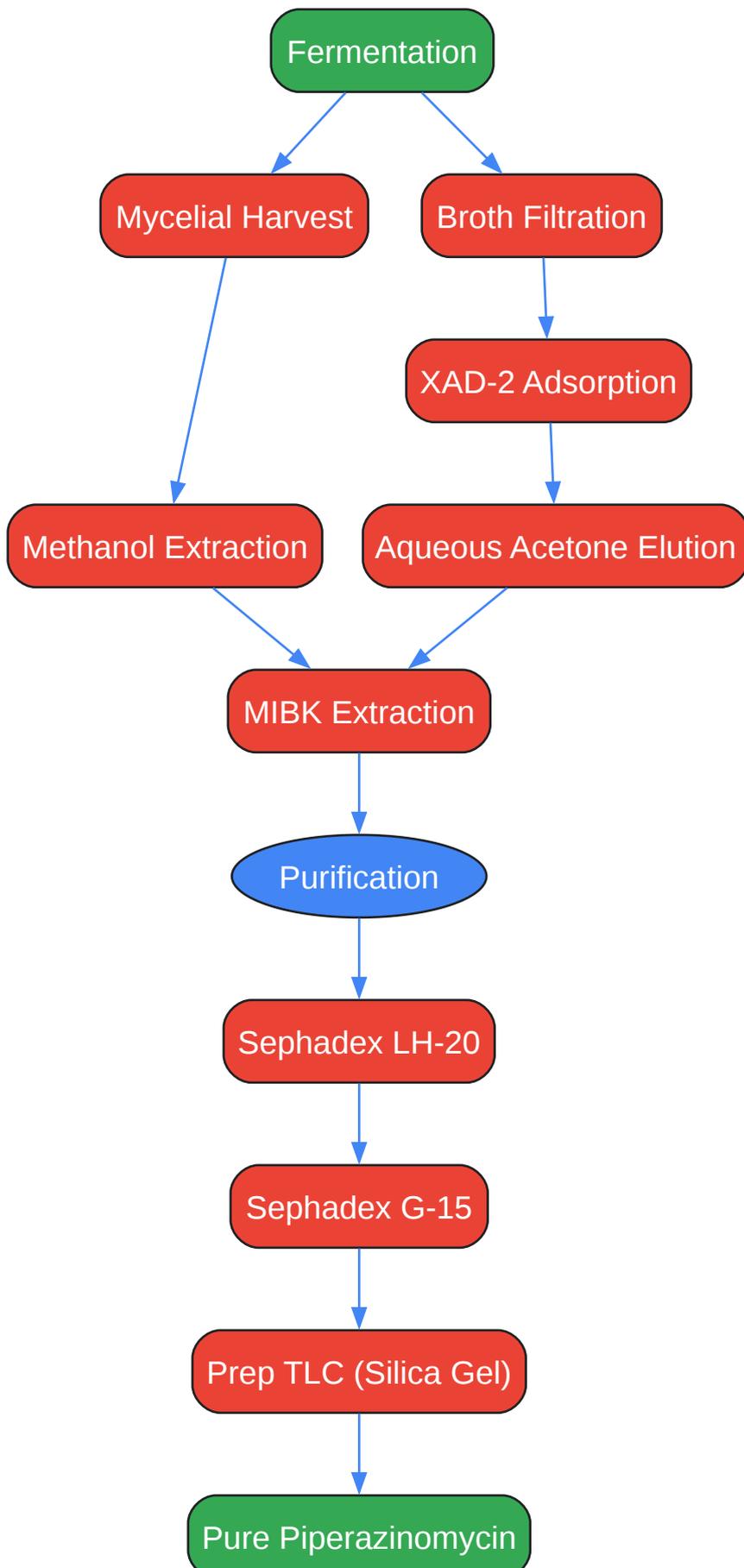
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The table below summarizes the fundamental technical characteristics of **Piperazinomycin**.

Property	Description
Classification	Antifungal antibiotic [1] [2] [3]
Molecular Formula	$C_{18}H_{20}N_2O_2$ [2] [3]
Producing Microorganism	<i>Streptoverticillium olivoreticuli</i> subsp. <i>neoenacticus</i> [2] [3]
Nature	Basic and lipophilic [1] [2] [3]
Primary Activity	Inhibitory activity against fungi and yeasts, with particular efficacy against <i>Trichophyton</i> species [1] [2] [3]

Production & Isolation Methodology

The original process for obtaining **Piperazinomycin** from microbial fermentation involves a series of extraction and purification steps, detailed in the workflow below.



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Diagram Caption: The experimental workflow for the fermentation, isolation, and purification of **Piperazinomycin** [2] [3].

Synthesis and Structural Insights

While the total structure was confirmed by X-ray crystallography [1], subsequent research has focused on developing novel synthetic routes.

- **Structural Confirmation:** The structure and absolute configuration of **Piperazinomycin** were definitively established through X-ray crystallographic analysis of its monohydrobromide salt [1].
- **Modern Synthetic Approaches:** A 1996 study developed a new synthesis approach for **Piperazinomycin** and Bouvardin, creating a key cycloisodityrosine intermediate. This method used an intramolecular nucleophilic aromatic substitution (S_NAr) reaction for macrocyclization, which was more efficient and higher-yielding than previous methods [4].

Research Context and Piperazine Significance

Piperazinomycin research is part of a broader interest in piperazine-containing compounds for drug development.

- **Piperazine in Drug Discovery:** The piperazine ring is a "privileged structure" in medicinal chemistry. Its two nitrogen atoms can be protonated under physiological pH, facilitating interaction with biological targets [5]. This property makes piperazine derivatives valuable for creating pharmaceuticals, including antidepressants, anti-anxiety, and anti-parasitic drugs [6].
- **Relevance to Cancer Research:** Piperazine-based compounds are being rationally designed as potential anticancer agents. For example, some derivatives are synthesized to mimic topoisomerase II inhibitors like dexrazoxane, incorporating a planar aromatic chromophore and a piperazine side chain to interact with DNA [5].

Current Research Status

Piperazinomycin itself is a historical compound from the 1980s. Current scientific interest is less on the compound itself and more on:

- **Biosynthetic Pathways:** Research into the biosynthesis of related complex piperazine alkaloids continues, which can reveal efficient enzymatic strategies for forming these structures [1].
- **Piperazine Chemistry:** The broader field of piperazine synthesis and application is very active, with ongoing development of novel catalytic methods for creating piperazine derivatives for pharmaceutical screening [7]. The global market for piperazine and its derivatives continues to grow, largely driven by the pharmaceutical sector [8] [9].

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